

# Handling and stability issues of calcium borohydride in air

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## Compound of Interest

Compound Name: Calcium borohydride

Cat. No.: B094973

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## Technical Support Center: Calcium Borohydride

This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and stability of **calcium borohydride** ( $\text{Ca}(\text{BH}_4)_2$ ), particularly concerning its interaction with air.

## Frequently Asked Questions (FAQs)

Q1: Is **calcium borohydride** stable in air?

A1: The stability of **calcium borohydride** in air is critically dependent on the moisture content of the air. While it can be stable in completely dry air, it is highly hygroscopic and reacts vigorously with atmospheric moisture.<sup>[1][2][3][4]</sup> Therefore, for practical laboratory purposes, it is considered air-sensitive and should be handled under an inert atmosphere (e.g., argon or nitrogen).<sup>[5][6]</sup>

Q2: What happens when **calcium borohydride** is exposed to air?

A2: When exposed to ambient air, **calcium borohydride** primarily reacts with moisture (hydrolysis). This reaction is vigorous and produces flammable hydrogen gas, which poses a significant safety hazard.<sup>[3][7]</sup> The reaction also forms calcium borates.<sup>[8][9]</sup> At elevated temperatures, oxidation can occur, leading to the formation of intermediates like **calcium borohydride borate**.<sup>[10][11]</sup>

Q3: My sample of **calcium borohydride** seems to be degrading or losing reactivity. What could be the cause?

A3: Degradation and loss of reactivity are most commonly due to inadvertent exposure to moisture. Even brief exposure to humid air can lead to surface hydrolysis, forming a less reactive layer of calcium borates and reducing the potency of the reagent. Ensure that the compound is stored and handled strictly under anhydrous and inert conditions.

Q4: What are the visible signs of decomposition or reaction with air?

A4: Visible signs of reaction with moisture can include clumping of the powder, a change in texture, or the evolution of gas (hydrogen). If the material comes into contact with a significant amount of water, the reaction will be rapid and highly exothermic, potentially causing a fire.

Q5: How should I properly store **calcium borohydride**?

A5: **Calcium borohydride** should be stored in a tightly sealed, waterproof double container in a cool, dry, and well-ventilated area, away from sources of ignition and incompatible materials such as acids and oxidizing agents.[3][6] The container should be stored in a dedicated cabinet for water-reactive materials. Many suppliers provide and recommend storage under an inert gas like argon.[5]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Spontaneous ignition or smoking upon dispensing	Reaction with a significant amount of moisture in the air or on contaminated tools.	Immediately use a Class D fire extinguisher (for combustible metals). Do NOT use water, foam, or carbon dioxide extinguishers. Evacuate the area and notify safety personnel.
Gas evolution (bubbling) observed when adding a solvent	The solvent is not anhydrous or is a protic solvent (e.g., water, alcohols, amines).	Use only anhydrous, aprotic solvents for reactions unless a controlled hydrolysis is intended. Ensure all glassware is thoroughly dried before use.
Reduced yield or incomplete reaction	The reagent has been partially hydrolyzed due to improper storage or handling.	Use a fresh, unopened container of calcium borohydride. If a container has been opened, ensure it was properly sealed under an inert atmosphere. Consider titrating the reagent to determine its active hydride content before use.
Solid material appears caked or is difficult to handle	The material has absorbed moisture from the air.	The material is likely degraded and may not be suitable for use. Handle with extreme caution as it may contain trapped hydrogen gas. Dispose of the material according to your institution's hazardous waste guidelines.

## Data Presentation

Table 1: Reactivity of **Calcium Borohydride**

Reactant	Products	Hazards
Water / Protic Solvents	Calcium borates, Hydrogen gas (H <sub>2</sub> )	Vigorous, exothermic reaction; release of flammable gas. <a href="#">[8]</a> <a href="#">[9]</a>
Air (moisture)	Calcium borates, Hydrogen gas (H <sub>2</sub> )	Hydrolysis upon exposure to humidity. <a href="#">[8]</a> <a href="#">[9]</a>
Air (oxygen, at elevated temperatures)	Calcium borohydride borates and other oxides	Oxidation can occur upon heating in the presence of oxygen. <a href="#">[10]</a> <a href="#">[11]</a>
Acids	Calcium salts, Boranes, Hydrogen gas (H <sub>2</sub> )	Violent reaction, release of flammable and toxic gases.
Oxidizing Agents	Varies (potential for fire or explosion)	Violent and potentially explosive reactions.

Table 2: Thermal Decomposition of **Calcium Borohydride** (under inert atmosphere)

Temperature Range (°C)	Event	Decomposition Products
~140	Reversible phase transition ( $\alpha$ to $\beta$ form)	-
320 - 500	Dehydrogenation (multi-step process)	Calcium hydride (CaH <sub>2</sub> ), Calcium hexaboride (CaB <sub>6</sub> ), Hydrogen gas (H <sub>2</sub> ), and other intermediates. <a href="#">[12]</a> <a href="#">[13]</a> <a href="#">[14]</a>

Note: The decomposition pathway and temperature can be influenced by factors such as heating rate, atmosphere, and the presence of catalysts or impurities.[\[12\]](#)[\[13\]](#)

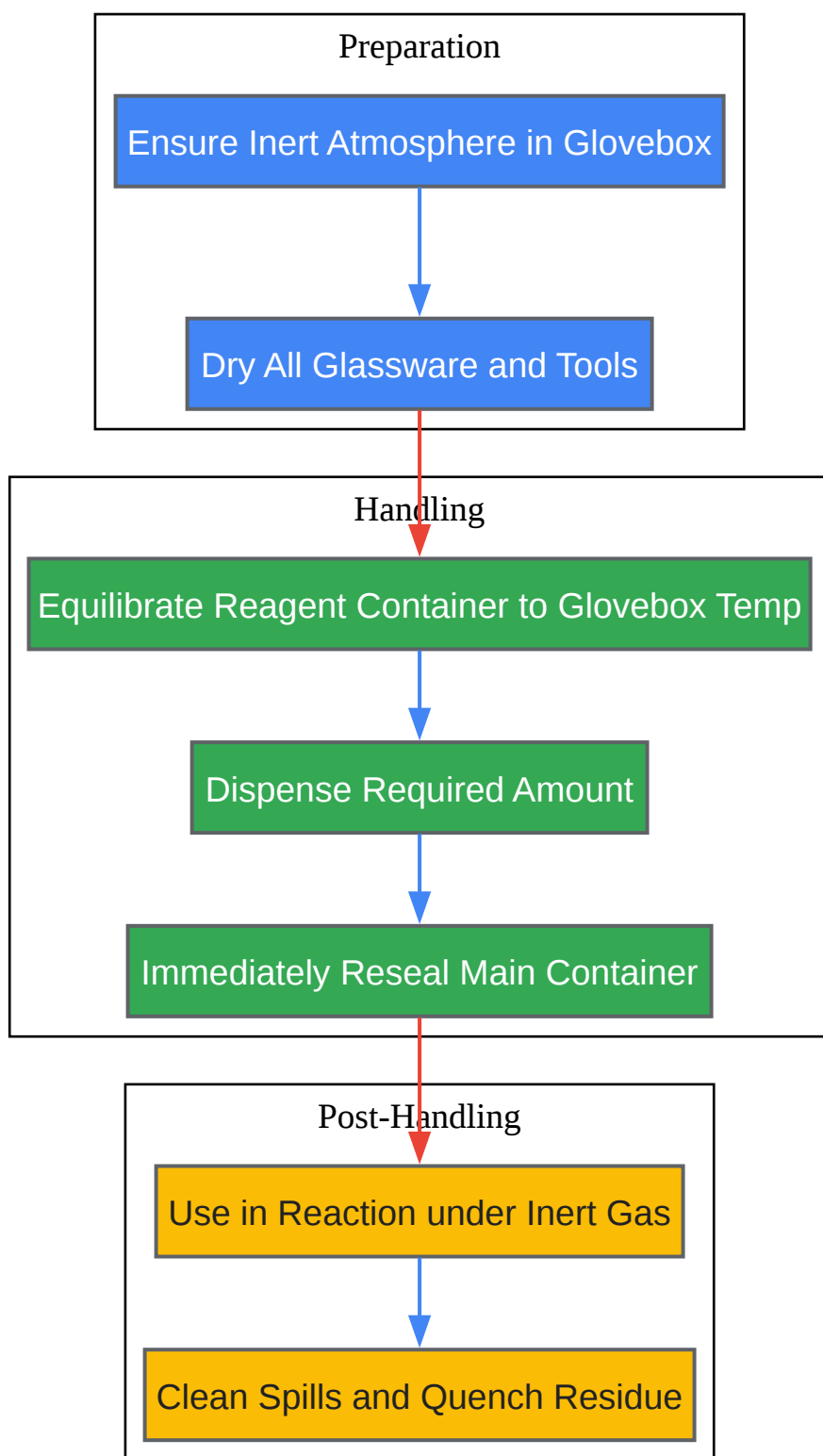
## Experimental Protocols

### Protocol 1: Safe Handling of **Calcium Borohydride** in a Glovebox

- Preparation:

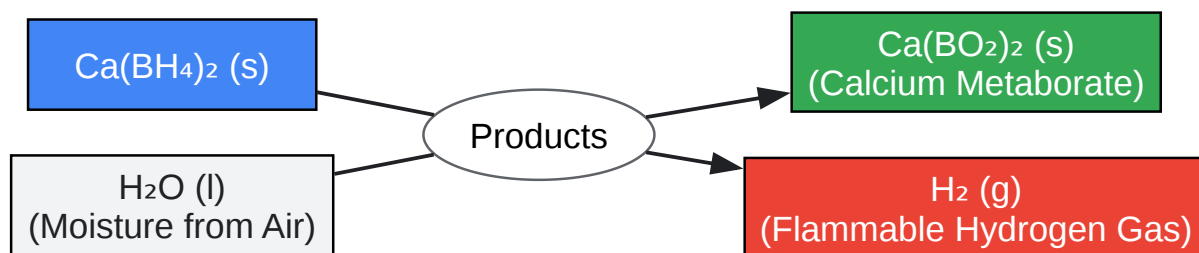
- Ensure the glovebox atmosphere is inert (e.g., argon or nitrogen) with low moisture and oxygen levels (<10 ppm is recommended).[2]
- Gather all necessary equipment (spatulas, weighing paper, reaction vessels) and ensure they are clean and dry. It is good practice to bring them into the glovebox antechamber and evacuate/refill with inert gas several times.
- Dispensing:
  - Allow the **calcium borohydride** container to reach the temperature of the glovebox before opening to prevent condensation of any residual moisture.
  - Slowly open the container.
  - Using a clean, dry spatula, dispense the required amount of powder onto weighing paper or directly into a pre-tared reaction vessel.
  - Avoid creating dust.
- Sealing and Storage:
  - Tightly seal the main container of **calcium borohydride** immediately after dispensing. It is advisable to use vacuum grease on ground glass joints or wrap the cap with paraffin film for extra security.
  - The dispensed reagent in the reaction vessel should be sealed or immediately used in the subsequent reaction steps within the inert atmosphere.
- Cleanup:
  - Carefully clean any spilled material using a dry cloth or brush.
  - Quench any residual material on tools or weighing paper by slowly adding it to a large volume of a suitable solvent (e.g., isopropanol) in a fume hood, being mindful of hydrogen gas evolution.

## Visualizations



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Caption: Workflow for the safe handling of **calcium borohydride**.



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Caption: Reaction of **calcium borohydride** with water (hydrolysis).

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